spectroscopic characterization of allyloxy propanol

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Compound Focus: **Allyloxy propanol**

CAS No.: 6180-67-2

Cat. No.: S3715536

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Molecular Identification & Available Data

The table below summarizes the key identifying information for **allyloxy propanol**:

Property	Description
CAS Number	6180-67-2 [1] [2] [3]
IUPAC Name	3-(2-propen-1-yloxy)-1-propanol [1]
Molecular Formula	$C_6H_{12}O_2$ [1] [2]
Molecular Weight	116.16 g/mol [1] [2]
Boiling Point	186.0 ± 15.0 °C (Predicted) [1]
Density	0.917 ± 0.06 g/cm³ (Predicted) [1]

The available data is limited to these fundamental physicochemical properties. The absence of experimental spectral data means you would need to perform these analyses to fully characterize the compound.

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Framework for Spectroscopic Characterization

Here is a summary of the key spectroscopic techniques you would employ, the expected data from each, and their significance for a molecule like **allyloxy propanol**.

Technique	Key Spectral Regions & Expected Signals	Structural Insights

| **Infrared (IR) Spectroscopy** | • **O-H stretch**: ~3600-3200 cm^{-1} (broad, H-bonded) [4] • **C-H stretch**: ~2950-2850 cm^{-1} (alkyl) [5] • **C-O stretches**: ~1050-1150 cm^{-1} (alcohol & ether) [4] | Confirms presence of alcohol and ether functional groups; assesses hydrogen bonding. | | **Nuclear Magnetic Resonance (NMR)** (^{1}H & ^{13}C) | • **^{1}H NMR**:

- OH proton: ~3.4-4.5 δ (can exchange) [4]
- Allylic CH_2-O: ~4.0 δ (multiplet) [4]
- Alkyl CH_2-O: ~3.5 δ (triplet) [4]
- Vinyl protons: ~5.0-6.0 δ (multiplet) • **^{13}C NMR**:
- Carbons adjacent to O: 50-80 δ [4]
- Alkene carbons: ~115-135 δ | Elucidates carbon framework, confirms presence of both alkene and ether/alcohol groups, and reveals molecular connectivity. | | **Mass Spectrometry (MS)** | • **Molecular Ion Peak**: m/z 116 ($C_6H_{12}O_2$) [4] • **Key Fragments**:
- m/z 57 $[C_3H_5O]^+$ (allyloxy fragment)
- m/z 59 $[C_3H_7O]^+$ (propanol fragment) | Confirms molecular weight and provides evidence for structural fragments through characteristic cleavage patterns. | | **Raman Spectroscopy** | • **C-H stretch**: ~2800-3000 cm^{-1} [5] • **C-C & C-O stretches**: ~1000-1500 cm^{-1} [5] | Complementary to IR; particularly strong for C-C and C-O bonds. |

Experimental Protocols for Key Techniques

For researchers undertaking this characterization, here are detailed methodologies based on standard experimental practices.

1. Sample Preparation and IR Spectroscopy

- **Sample Preparation**: For liquid samples, the simplest method is to deposit a neat drop between two KBr plates to form a thin film [6].

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- **Data Acquisition**: Use an FT-IR spectrometer with a resolution of 2 cm^{-1}. Acquire a background spectrum of the clean, empty compartment before analyzing the sample. Collect a minimum of 32-100 scans to improve the signal-to-noise ratio [7] [6].

2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation**: Dissolve ~10-20 mg of pure **allyloxy propanol** in 0.6-0.7 mL of a deuterated solvent like $CDCl_3$ or DMSO-d_6. The latter can help observe the OH proton more clearly [4] [6].
- **Data Acquisition**:
  - **^{1}H NMR**: Conduct the experiment at 400-500 MHz. The hydroxyl proton (OH) may not show splitting due to exchange; adding a drop of D_2O will cause this signal to disappear, confirming its assignment [4].
  - **^{13}C NMR**: Acquire with proton decoupling. Due to the longer relaxation times and lower abundance of ^{13}C nuclei, a larger number of scans (hundreds or more) will be necessary to obtain a clear spectrum [6].

3. Mass Spectrometry (MS)

- **Ionization Method**: Electron Impact (EI) ionization is standard for volatile organic compounds and provides rich fragmentation patterns [4].
- **Data Analysis**: Look for the molecular ion peak at m/z 116. Expected fragments include those resulting from cleavage adjacent to the oxygen atoms, such as the loss of a hydroxyl group (•OH) or the cleavage of the C-O bond in the ether linkage [4].

Proposed Research Workflow

The following diagram outlines a logical workflow for the complete spectroscopic characterization of **allyloxy propanol**, from sample preparation to data interpretation.

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